

2-Chloro-5-methylbenzenecarboximidamide: A Technical Guide to Synthesis and Application

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Compound of Interest

Compound Name:	2-Chloro-5-methylbenzenecarboximidamide
CAS No.:	1260797-47-4
Cat. No.:	B2908232

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Executive Summary

2-Chloro-5-methylbenzenecarboximidamide (also known as 2-chloro-5-methylbenzamidine) is a specialized chemical intermediate primarily utilized in the synthesis of nitrogen-containing heterocycles. Unlike its ubiquitous amide analog—key to the production of anthranilic diamide insecticides like Chlorantraniliprole—this amidine derivative serves as a critical electrophilic building block for pyrimidine and imidazole scaffolds in medicinal chemistry.

Its structural uniqueness lies in the 2-chloro substituent, which provides a strategic "handle" for late-stage diversification via cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig) after the heterocyclic core has been constructed. This guide details the synthesis, reactivity, and strategic application of this intermediate in drug discovery.^{[1][2]}

Part 1: Chemical Identity & Physicochemical Profile^[3]

This molecule is rarely isolated as a free base due to stability concerns; it is predominantly handled as its hydrochloride salt.

Property	Detail
IUPAC Name	2-Chloro-5-methylbenzenecarboximidamide
Common Name	2-Chloro-5-methylbenzamidine
Precursor CAS	4387-32-0 (2-Chloro-5-methylbenzonitrile)
Molecular Formula	C ₈ H ₉ ClN ₂ (Free base) / C ₈ H ₁₀ Cl ₂ N ₂ (HCl salt)
Molecular Weight	168.62 g/mol (Free base)
Key Functional Groups	Amidine (-C(=NH)NH ₂): Binucleophile for cyclization. 2-Chloro: Steric block & cross-coupling handle. 5-Methyl: Lipophilic anchor. ^[3] ^[4]

Structural Significance^[3]^[6]^[7]

- **Electronic Effect:** The 2-chloro group exerts an inductive electron-withdrawing effect, slightly increasing the electrophilicity of the amidine carbon compared to unsubstituted benzamidine.
- **Steric Effect:** The ortho-chloro substituent twists the amidine group out of planarity with the benzene ring, influencing binding affinity in enzyme pockets (e.g., Serine Protease S1 pockets).

Part 2: Synthesis Protocol (Pinner Reaction)

Since the specific amidine is often not commercially available as a shelf reagent, it must be synthesized in situ or as a salt from 2-chloro-5-methylbenzonitrile. The most robust method is the Pinner Reaction.

Step 1: Formation of the Imidate Ester (Pinner Salt)

- **Reagents:** 2-Chloro-5-methylbenzonitrile (1.0 equiv), Dry HCl gas (excess), Anhydrous Ethanol (solvent).

- Conditions: 0°C to Room Temperature, 12–24 hours.

Protocol:

- Dissolve 2-chloro-5-methylbenzonitrile in anhydrous ethanol (0.5 M concentration).
- Cool the solution to 0°C under an inert atmosphere (N₂ or Ar).
- Bubble dry HCl gas through the solution for 2–3 hours until saturation. Critical: Moisture must be excluded to prevent hydrolysis to the ester.
- Seal the vessel and stir at room temperature for 16–24 hours.
- Precipitate the imidate hydrochloride salt by adding anhydrous diethyl ether. Filter and dry under vacuum.^{[5][6]}

Step 2: Ammonolysis to Amidine

- Reagents: Pinner Salt (from Step 1), Ammonia (7M in Methanol or Ethanol).
- Conditions: Room Temperature, 4–8 hours.

Protocol:

- Suspend the imidate salt in anhydrous ethanol.
- Add excess ammonia solution (3–5 equiv).
- Stir until the solid dissolves and reprecipitates (ammonium chloride byproduct).
- Concentrate the filtrate to obtain crude 2-chloro-5-methylbenzamidinium hydrochloride.
- Purification: Recrystallize from Ethanol/Ether.

Self-Validating Analytical Checkpoints

- IR Spectroscopy: Disappearance of the sharp Nitrile stretch at ~2230 cm⁻¹. Appearance of broad Amidine N-H stretches at 3000–3400 cm⁻¹.

- ^1H NMR (DMSO-d_6): Distinct downfield shift of the amidine protons (broad singlets, typically >9.0 ppm).

Part 3: Synthetic Utility & Strategic Applications

The primary value of **2-chloro-5-methylbenzenecarboximidamide** is its role as a 1,3-binucleophile in the synthesis of heterocycles.

Pathway A: Pyrimidine Synthesis (The Drug Scaffold Route)

Reaction with 1,3-dicarbonyls (e.g., ethyl acetoacetate, acetylacetone) yields substituted pyrimidines. This is a classic route to kinase inhibitor cores.

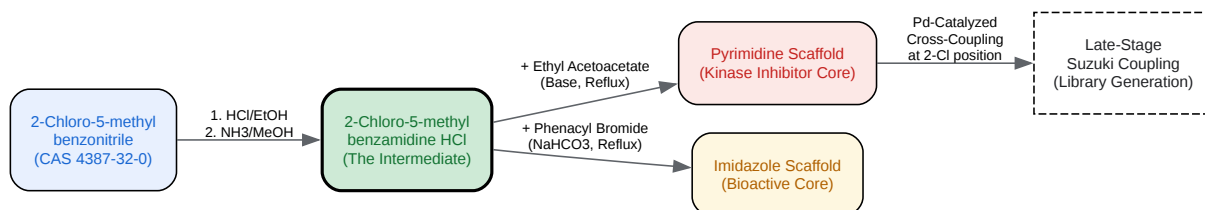
- Mechanism: Condensation followed by cyclization.
- Product: 2-(2-chloro-5-methylphenyl)-6-methylpyrimidin-4-ol.
- Strategic Value: The resulting pyrimidine retains the 2-chloro group. This allows for a subsequent Suzuki-Miyaura coupling to add a biaryl tail, a common feature in modern kinase inhibitors (e.g., Imatinib analogs).

Pathway B: Imidazole Synthesis

Reaction with

-haloketones (e.g., phenacyl bromide) yields 2,4-disubstituted imidazoles.

Visualization of Reaction Pathways



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Figure 1: Synthetic workflow transforming the nitrile precursor into bioactive heterocyclic scaffolds via the amidine intermediate.

Part 4: Case Study – Design of a Serine Protease Inhibitor

Context: Benzamidines are classic inhibitors of trypsin-like serine proteases (e.g., Factor Xa, Thrombin) because the positively charged amidine mimics the side chain of Arginine (Arg) in the S1 binding pocket.

Hypothesis: Using 2-chloro-5-methylbenzamidinium instead of unsubstituted benzamidinium introduces:

- **Steric Clash/Fit:** The 2-chloro group forces the phenyl ring to rotate relative to the amidine, potentially improving selectivity for proteases with restricted S1 pockets.
- **Lipophilicity:** The 5-methyl group increases logP, improving membrane permeability compared to the highly polar unsubstituted benzamidinium.

Experimental Validation Workflow:

- **Synthesis:** Generate the amidinium HCl salt as described in Part 2.
- **Assay:** Test inhibition against Factor Xa using a chromogenic substrate assay.
- **Optimization:** If potency is high, use the 2-chloro handle to couple a solubilizing group (e.g., pyridine) to improve pharmacokinetic properties.

Part 5: Safety & Handling

Hazard Class	Description	Precaution
Skin/Eye Irritant	Amidine salts are potent irritants.	Wear nitrile gloves and safety goggles.
Hygroscopic	The HCl salt absorbs moisture rapidly.	Store in a desiccator under Argon.
Corrosive (Gas)	Synthesis involves HCl gas.	Perform Step 1 in a well-ventilated fume hood.

References

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- Amidine Synthesis (Pinner Reaction): Decroix, B., et al. "Synthesis of amidines from nitriles." Journal of Chemical Research, 1978.
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- Benzamidine Bioactivity: Journal of Medicinal Chemistry. "Benzamidine derivatives as structural mimics of Arg in Serine Protease Inhibitors." (General mechanistic reference).

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